

# Essential Safety and Operational Guide for 8-Chloroquinazolin-4-OL

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 8-Chloroquinazolin-4-OL

Cat. No.: B019579

[Get Quote](#)

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **8-Chloroquinazolin-4-OL**. Adherence to these procedures is essential for ensuring personal safety and maintaining a secure laboratory environment.

## Hazard Identification and Immediate Precautions

**8-Chloroquinazolin-4-OL** is a chemical compound that requires careful handling due to its potential health hazards. Based on available safety data, it is classified as toxic if swallowed and causes skin irritation[1].

Key Hazards:

- Acute Oral Toxicity
- Skin Irritation
- Potential for Serious Eye Damage[1][2]

Immediate action in case of exposure is critical. Always ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation[1].

## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **8-Chloroquinazolin-4-OL**. The following table summarizes the required PPE.

PPE Category	Specification
Hand Protection	Wear appropriate protective gloves to prevent skin exposure. Nitrile or neoprene gloves are recommended[1][3].
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166[1].
Skin and Body Protection	Wear appropriate protective clothing to prevent skin exposure. A lab coat or gown should be worn[1].
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced[1]. Work should be conducted in a well-ventilated area, preferably within a chemical fume hood[1].

## Step-by-Step Handling and Operational Plan

Follow these procedures to ensure the safe handling of **8-Chloroquinazolin-4-OL** from receipt to disposal.

### 3.1. Receiving and Storage:

- **Inspect:** Upon receipt, visually inspect the container for any damage or leaks.
- **Store:** Keep the container tightly closed in a dry, cool, and well-ventilated place[1][4]. Store locked up and away from strong oxidizing agents[1].

### 3.2. Preparation and Use:

- Work Area: All handling of **8-Chloroquinazolin-4-OL** should be conducted within a certified chemical fume hood to minimize inhalation exposure[1].
- Don PPE: Before handling, put on all required personal protective equipment as detailed in the table above.
- Weighing and Transfer:
  - Handle the solid material carefully to avoid generating dust[1].
  - Use appropriate tools (e.g., spatula, weigh paper) for transfer.
  - Close the container tightly immediately after use.
- Solution Preparation:
  - When dissolving, add the solid to the solvent slowly.
  - If sonication is required for dissolution, ensure the container is properly sealed[5].

### 3.3. Spill and Emergency Procedures:

- Evacuate: In case of a significant spill, evacuate personnel from the immediate area.
- Ventilate: Ensure the area is well-ventilated.
- Containment: For small spills, sweep up the solid material and place it into a suitable, labeled container for disposal. Avoid creating dust[1].
- Decontamination: Clean the spill area thoroughly with an appropriate solvent and then with soap and water.
- First Aid:
  - Eyes: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Seek immediate medical attention[1][4].

- Skin: Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation occurs[1][4].
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention[1][6].
- Ingestion: Do NOT induce vomiting. Call a physician or poison control center immediately. Rinse mouth with water[1][6].

## Disposal Plan

All waste containing **8-Chloroquinazolin-4-OL** must be treated as hazardous waste.

- Waste Collection:
  - Collect all solid waste, including contaminated consumables (e.g., weigh paper, gloves, wipes), in a clearly labeled, sealed hazardous waste container.
  - Collect all liquid waste in a separate, clearly labeled, sealed hazardous waste container.
- Disposal:
  - Dispose of all waste in accordance with local, state, and federal regulations.
  - Do not dispose of down the drain or in regular trash[1].
  - Arrange for pickup by a licensed hazardous waste disposal company.

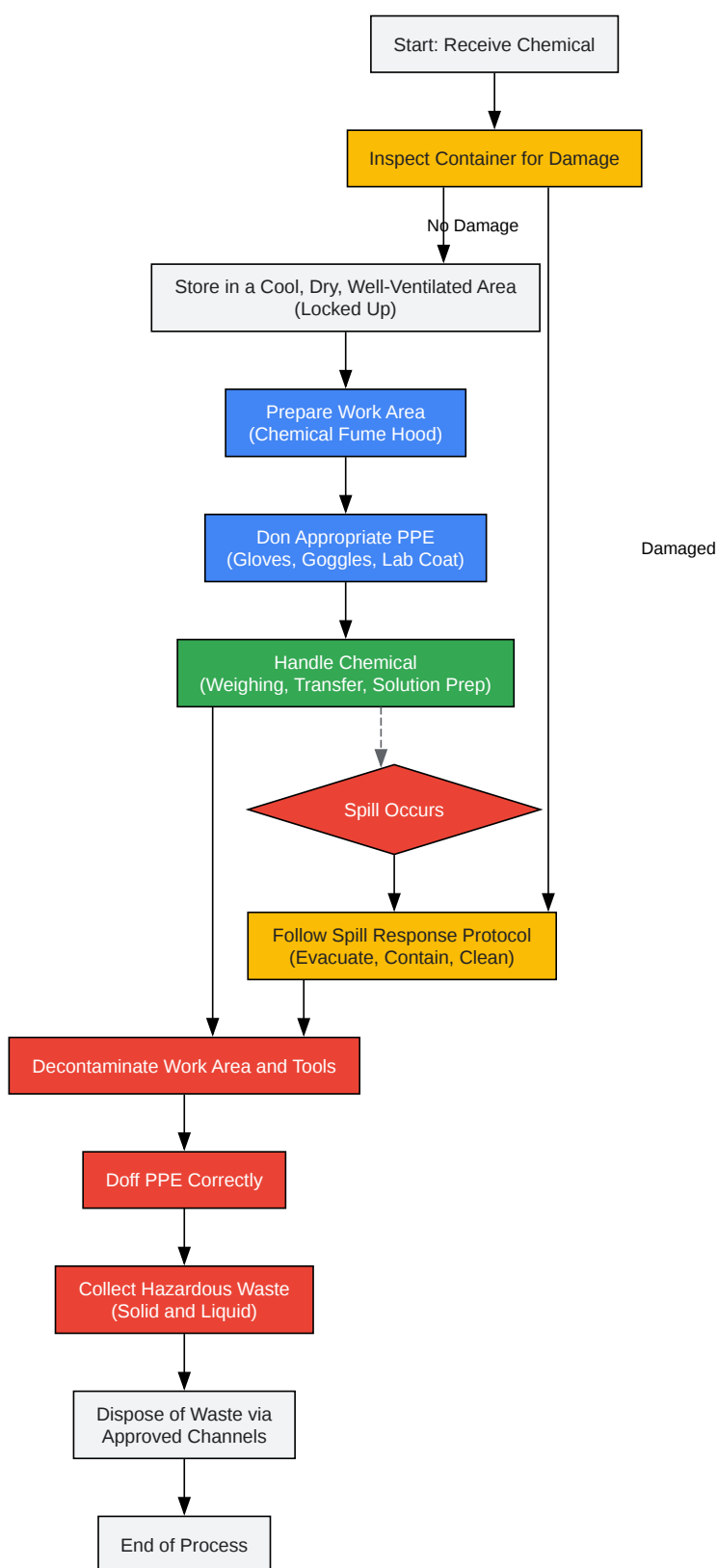
## Chemical and Physical Properties

The following table summarizes key quantitative data for **8-Chloroquinazolin-4-OL**.

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>5</sub> ClN <sub>2</sub> O
Molecular Weight	180.59 g/mol
Melting Point	96 - 100 °C / 204.8 - 212 °F
Solubility in DMSO	22.5 mg/mL (124.59 mM)[5]

## Safe Handling Workflow

The following diagram illustrates the standard workflow for the safe handling and disposal of **8-Chloroquinazolin-4-OL**.



[Click to download full resolution via product page](#)

Caption: Workflow for safe handling and disposal of **8-Chloroquinazolin-4-OL**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. fishersci.com [fishersci.com]
- 2. tcichemicals.com [tcichemicals.com]
- 3. Personal protective equipment in your pharmacy - Alberta College of Pharmacy [abpharmacy.ca]
- 4. fishersci.com [fishersci.com]
- 5. 8-CHLOROQUINAZOLIN-4(1H)-ONE | TargetMol [targetmol.com]
- 6. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for 8-Chloroquinazolin-4-OL]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b019579#personal-protective-equipment-for-handling-8-chloroquinazolin-4-ol]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)